

ceforanide bactericidal activity kinetic model

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ceforanide

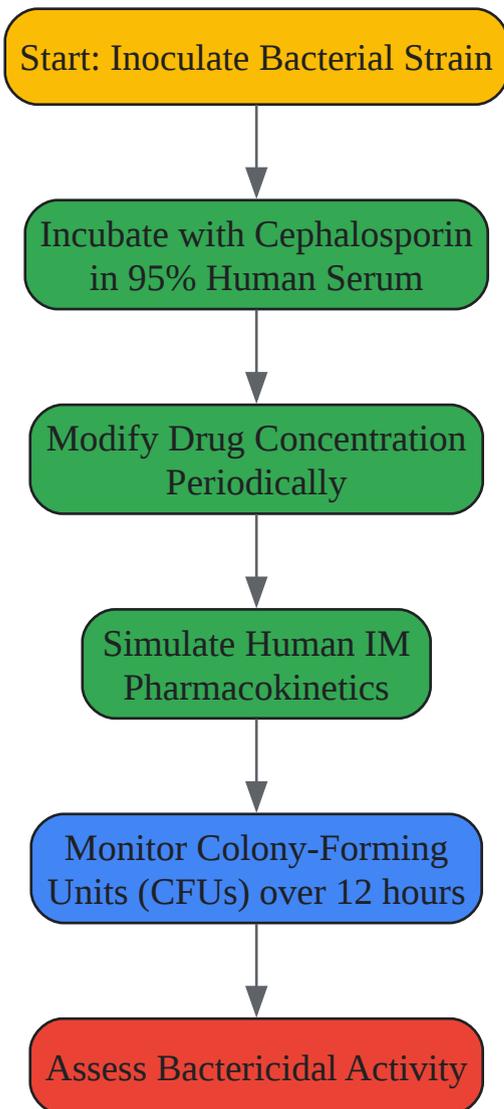
CAS No.: 60925-61-3

Cat. No.: S523100

Get Quote

Experimental Protocol for the Kinetic Model

The key study utilized an **in vitro pharmacokinetic model** to simulate realistic human drug concentration profiles, providing more clinically relevant bactericidal data than static concentration models [1].



[Click to download full resolution via product page](#)

The experimental workflow involved several key stages [1]:

- **Simulation of Human Pharmacokinetics:** Drug concentrations in the model were dynamically modified by adding concentrated drug or diluting with unmedicated serum to mimic the rise and fall of antibiotic levels in human blood after a **1-gram intramuscular dose** [1].
- **Assessment of Activity:** Bactericidal activity was quantified by monitoring changes in the number of **colony-forming units (CFUs)** over the 12-hour incubation period [1].

Pharmacokinetic Basis for Efficacy

Ceforanide's strong performance in the kinetic model is directly linked to its favorable pharmacokinetics, which allow for sustained antibacterial pressure [2] [3] [4].

Pharmacokinetic Parameter	Ceforanide Profile	Clinical Implication
Plasma Half-life	2.6 to 3.0 hours in healthy adults [2] [3] [4].	Enables twice-daily dosing , longer dosing intervals compared to other second-generation cephalosporins (except cefonicid) [3] [4].
Peak Plasma Concentration	~135-140 mg/L after a 1g IV dose [3] [4].	Achieves high initial concentrations for rapid bacterial killing.
Protein Binding	Approximately 80% [3] [4].	Antibacterial activity <i>in vitro</i> is influenced little by human serum [3] [4].
Urinary Recovery	80-100% excreted unchanged in urine over 24 hours [2] [3] [5].	Indicates primary renal excretion via glomerular filtration; excellent for urinary tract infections [2] [3].

Comparative Activity and Clinical Role

The kinetic model data aligns with broader *in vitro* profiles, showing **ceforanide** is a viable alternative to first and other second-generation cephalosporins [3] [4].

- **Activity Against Other Pathogens:** **Ceforanide** is also active against **Haemophilus influenzae** (including β -lactamase-producing strains) and **Neisseria gonorrhoeae**, but is not effective against **Pseudomonas**, **Acinetobacter**, **Serratia**, or **Bacteroides fragilis** [3] [4].
- **Inoculum Effect:** Minimum Inhibitory Concentration (MIC) can increase considerably with very high bacterial inocula due to hydrolysis by β -lactamases [3].

The **in vitro pharmacokinetic model** provides a crucial bridge between simple static tests and complex clinical trials. For **ceforanide**, it effectively demonstrated how its **long half-life and sustained bactericidal action** translate into potent activity against common pathogens, supporting its clinical use with a convenient twice-daily regimen [1] [3] [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Comparative bactericidal effect of ceforanide (BL-S 786) and five... [pubmed.ncbi.nlm.nih.gov]
2. Comparative Pharmacokinetics of Ceforanide (BL-S786R ... [pmc.ncbi.nlm.nih.gov]
3. | Drugs Ceforanide [link.springer.com]
4. Ceforanide. A review of its antibacterial activity, ... [pubmed.ncbi.nlm.nih.gov]
5. (PDF) Pharmacokinetics of ceforanide [academia.edu]

To cite this document: Smolecule. [ceforanide bactericidal activity kinetic model]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b523100#ceforanide-bactericidal-activity-kinetic-model>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com